

An In-depth Technical Guide to 4-Bromo-1-methylpiperidine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromo-1-methylpiperidine

Cat. No.: B1279848

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties and synthetic approaches for **4-Bromo-1-methylpiperidine**, a key intermediate in organic synthesis and pharmaceutical development.

Core Molecular Data

4-Bromo-1-methylpiperidine is a heterocyclic organic compound valued for its utility as a versatile building block in the synthesis of more complex molecules.^[1] Its key quantitative data are summarized below.

Property	Value	Source
Molecular Formula	C6H12BrN	[1][2]
Molecular Weight	178.07 g/mol	[1][2]
Exact Mass	177.01531 Da	[1]
CAS Number	76444-51-4	[1]

Synthesis of 4-Bromo-1-methylpiperidine

The synthesis of **4-Bromo-1-methylpiperidine** is crucial for its application in further chemical transformations. While specific, detailed experimental protocols are often proprietary, the

general synthetic routes are well-established in the chemical literature. Common strategies involve either the bromination of an N-methylated piperidine precursor or the alkylation of a brominated piperidine core.^[1]

A prevalent method for synthesizing **4-Bromo-1-methylpiperidine** is through the nucleophilic substitution of the hydroxyl group in 1-Methyl-4-piperidinol using a brominating agent.

Reaction Scheme:

1-Methyl-4-piperidinol is treated with a suitable brominating agent, such as hydrobromic acid or phosphorus tribromide, to replace the hydroxyl group with a bromine atom. This reaction is a standard transformation of an alcohol to an alkyl halide.

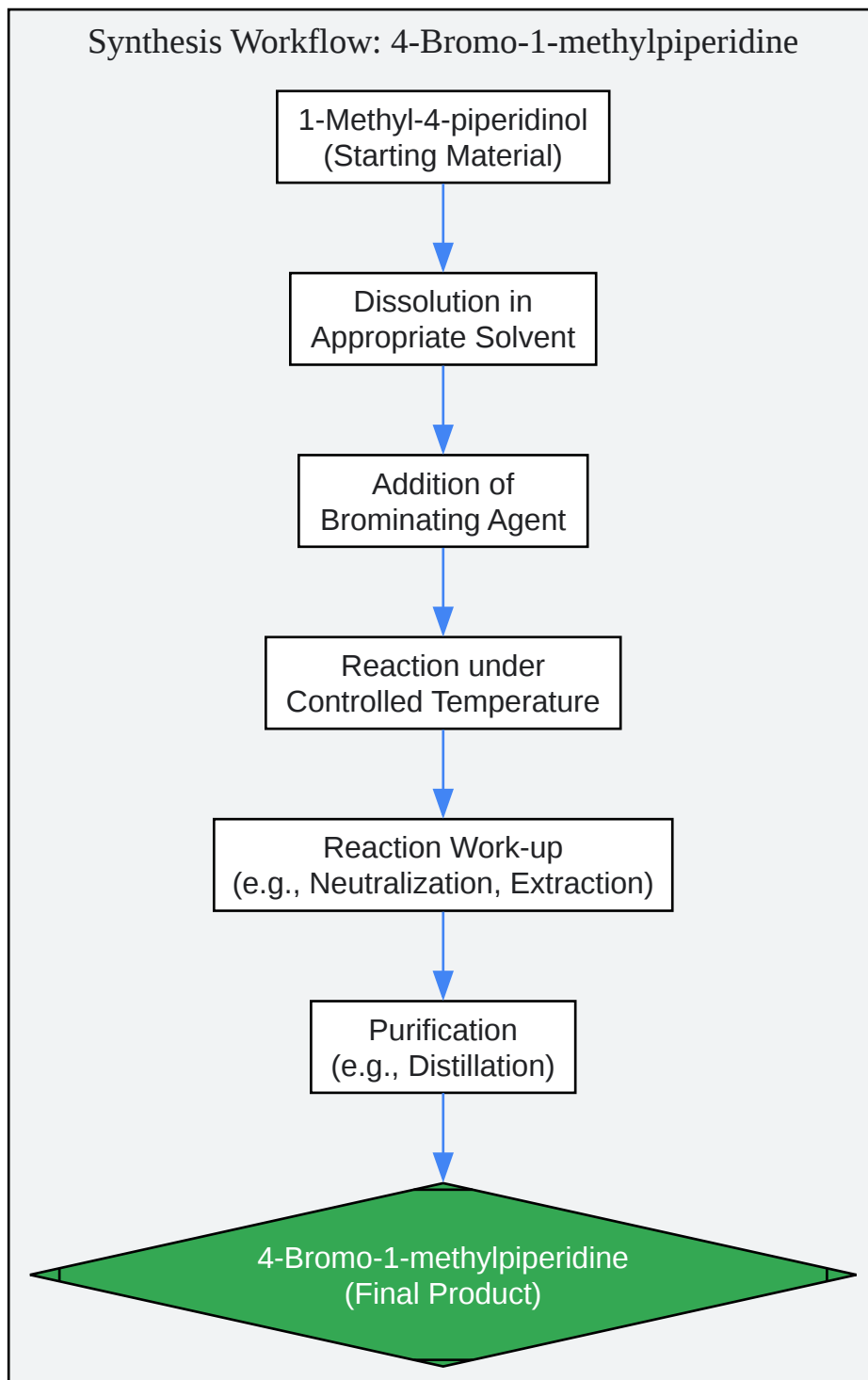
Generalized Procedure:

- **Reactant Preparation:** 1-Methyl-4-piperidinol is dissolved in an appropriate solvent.
- **Addition of Brominating Agent:** The brominating agent is added to the solution, often under controlled temperature conditions to manage the reaction's exothermicity.
- **Reaction:** The mixture is typically heated to reflux for a specified period to ensure the completion of the substitution reaction.
- **Work-up:** Upon completion, the reaction mixture is cooled, and the pH is adjusted. The product is then extracted using an organic solvent.
- **Purification:** The crude product is purified, commonly through distillation or column chromatography, to yield pure **4-Bromo-1-methylpiperidine**.

It is important to note that a detailed, step-by-step experimental protocol with specific reagents, quantities, and reaction conditions for the synthesis of **4-Bromo-1-methylpiperidine** is not readily available in publicly accessible literature. The procedure described above is a generalized representation based on common organic chemistry principles for similar transformations.

Visualized Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **4-Bromo-1-methylpiperidine** from 1-Methyl-4-piperidinol.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of **4-Bromo-1-methylpiperidine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Bromo-1-methylpiperidine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1279848#4-bromo-1-methylpiperidine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1279848#4-bromo-1-methylpiperidine-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com